

1-(2,3,4-Trichlorophenyl)ethan-1-amine CAS number

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2,3,4-Trichlorophenyl)ethan-1-amine

Cat. No.: B13252281

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An In-Depth Technical Guide to **1-(2,3,4-Trichlorophenyl)ethan-1-amine**: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of **1-(2,3,4-trichlorophenyl)ethan-1-amine**, a halogenated chiral amine with significant potential as a building block in medicinal chemistry and materials science. Due to the specialized nature of this compound, publicly available data is limited. This document, therefore, leverages established principles of organic chemistry and data from structurally analogous compounds to provide a robust framework for its synthesis, characterization, and safe handling. We present a detailed, plausible synthetic pathway, outline state-of-the-art analytical methodologies for structural elucidation and purity assessment, and discuss its prospective applications in drug development. This guide is intended for researchers, scientists, and professionals in the field of drug discovery and fine chemical synthesis.

Introduction and Chemical Identity

1-(2,3,4-Trichlorophenyl)ethan-1-amine is a chiral primary amine featuring a trichlorinated phenyl ring. The presence of multiple chlorine atoms significantly influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it an intriguing synthon for creating novel chemical entities. The chirality at the alpha-carbon introduces stereochemical considerations that are critical in the development of pharmacologically active agents.

While a specific CAS number for the racemic mixture of the free base is not readily found in major chemical databases, the hydrochloride salt of the (1S)-enantiomer is documented, highlighting its availability as a specific stereoisomer for research purposes.

Table 1: Compound Identification

Property	Data	Source
Compound Name	(1S)-1-(2,3,4-trichlorophenyl)ethan-1-amine hydrochloride	
Synonym(s)	(1S)-1-(2,3,4-trichlorophenyl)ethanamine hydrochloride	
CAS Number	2244712-63-6	
Molecular Formula	C ₈ H ₉ Cl ₄ N	
Molecular Weight	260.98 g/mol	

Proposed Synthetic Pathway

The synthesis of **1-(2,3,4-trichlorophenyl)ethan-1-amine** can be logically approached through a two-step process starting from 1,2,3-trichlorobenzene: (1) Friedel-Crafts acylation to form the corresponding acetophenone precursor, followed by (2) reductive amination to yield the target amine. This methodology is a cornerstone of synthetic organic chemistry for the preparation of substituted phenethylamines.

Step 1: Friedel-Crafts Acylation of 1,2,3-Trichlorobenzene

The introduction of the acetyl group onto the 1,2,3-trichlorobenzene ring is achieved via Friedel-Crafts acylation. The substitution pattern is directed by the existing chloro-substituents. The primary challenge in this step is controlling the regioselectivity.

Protocol:

- **Reaction Setup:** To a cooled (0-5 °C) solution of 1,2,3-trichlorobenzene in an inert solvent (e.g., dichloromethane or carbon disulfide), add anhydrous aluminum chloride (AlCl_3 , 1.1 to 1.5 equivalents) portion-wise under an inert atmosphere (N_2 or Ar).
- **Acylating Agent Addition:** Add acetyl chloride or acetic anhydride (1.0 to 1.2 equivalents) dropwise to the stirred suspension, maintaining the temperature below 10 °C.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Carefully quench the reaction by pouring it onto crushed ice with concentrated HCl. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- **Purification:** The crude 1-(2,3,4-trichlorophenyl)ethan-1-one can be purified by column chromatography on silica gel or by recrystallization.

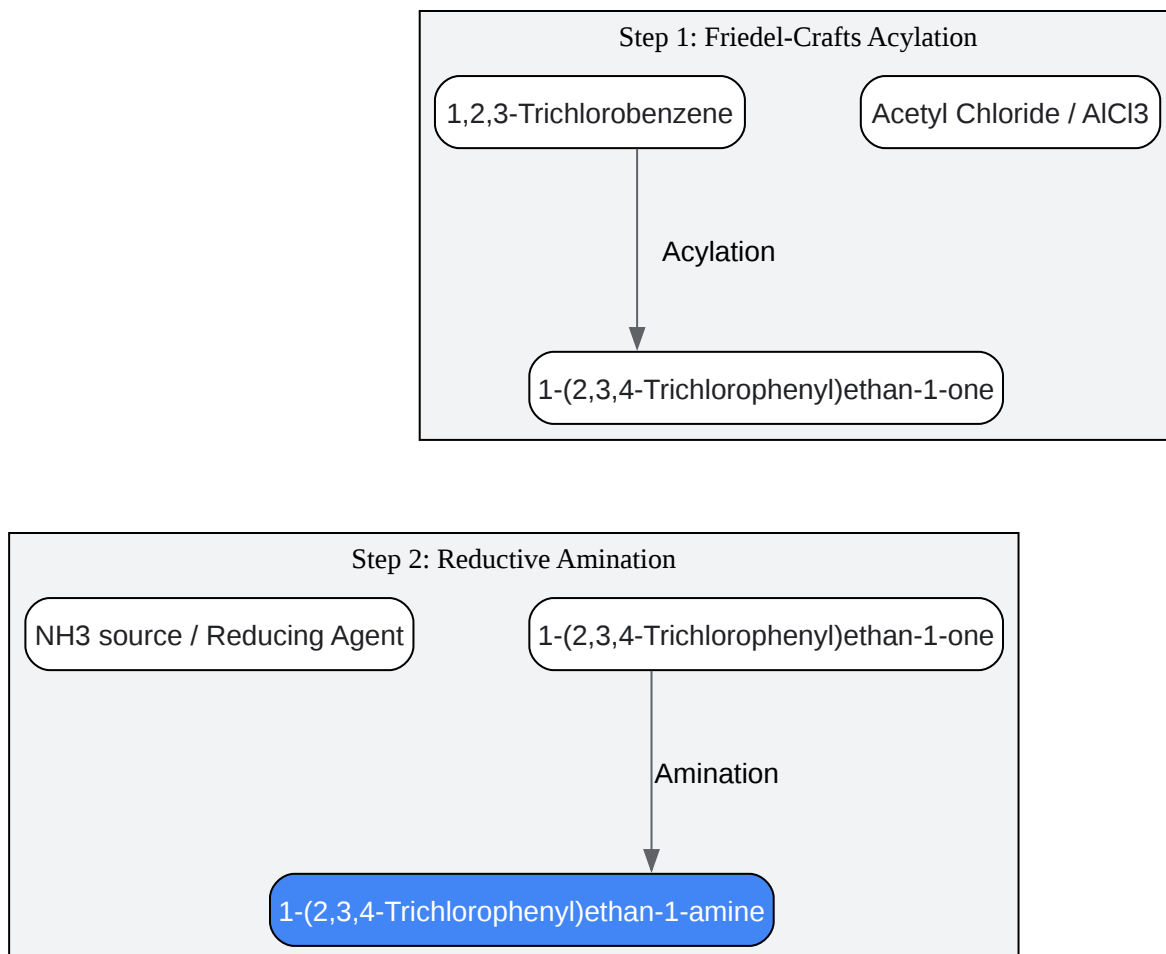
Step 2: Reductive Amination of 1-(2,3,4-Trichlorophenyl)ethan-1-one

Reductive amination is a highly efficient method for converting ketones to amines. This can be performed as a one-pot reaction where the ketone is reacted with an ammonia source to form an intermediate imine, which is then reduced in situ.

Protocol:

- **Reaction Setup:** Dissolve the precursor ketone, 1-(2,3,4-trichlorophenyl)ethan-1-one, in a suitable solvent such as methanol or ethanol.

- **Amine Source:** Add a source of ammonia, such as ammonium acetate or a solution of ammonia in methanol, along with a reducing agent. Sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) are commonly used as they are selective for the iminium ion over the ketone.
- **Reaction Progression:** Stir the mixture at room temperature for 24-48 hours. Monitor the reaction for the disappearance of the starting material.
- **Work-up:** Quench the reaction by adding an aqueous solution of sodium bicarbonate. Extract the product with an organic solvent like ethyl acetate.
- **Purification:** The crude amine can be purified by acid-base extraction. Dissolve the crude product in an organic solvent and extract with dilute HCl. The aqueous layer, containing the protonated amine, is then basified (e.g., with NaOH) and the free amine is re-extracted into an organic solvent. Final purification can be achieved by chromatography or distillation.



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Caption: Proposed two-step synthesis of the target amine.

Analytical Characterization

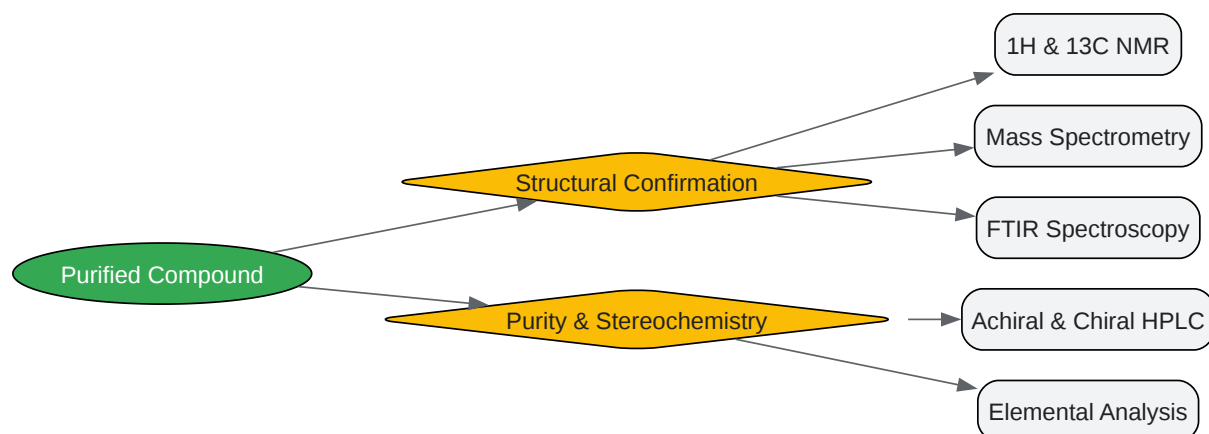
Thorough characterization is essential to confirm the identity, purity, and stereochemistry of the synthesized compound. A combination of spectroscopic and chromatographic techniques should be employed.

Table 2: Anticipated Spectroscopic Data

Technique	Expected Observations
^1H NMR	- Aromatic protons (2H) appearing as complex multiplets or distinct doublets in the downfield region (δ 7.0-8.0 ppm).- A quartet (1H) for the methine proton (CH-NH ₂) around δ 4.0-4.5 ppm.- A broad singlet (2H) for the amine protons (NH ₂), which is D ₂ O exchangeable.- A doublet (3H) for the methyl protons (CH ₃) around δ 1.3-1.6 ppm.
^{13}C NMR	- Multiple signals in the aromatic region (δ 120-140 ppm), including carbons bearing chlorine atoms.- A signal for the methine carbon (CH-NH ₂) around δ 50-60 ppm.- A signal for the methyl carbon (CH ₃) around δ 20-25 ppm.
FTIR (cm ⁻¹)	- N-H stretching of the primary amine appearing as two bands in the 3300-3500 cm ⁻¹ region.- Aromatic C-H stretching just above 3000 cm ⁻¹ .- Aromatic C=C stretching around 1450-1600 cm ⁻¹ .- Strong C-Cl stretching in the 600-800 cm ⁻¹ region.
Mass Spec. (MS)	- A molecular ion peak [M] ⁺ with a characteristic isotopic pattern due to the presence of three chlorine atoms.

Analytical Workflow

A systematic workflow ensures comprehensive analysis of the final product.



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Caption: Workflow for analytical characterization.

Chiral HPLC: To resolve the enantiomers of the racemic mixture, a chiral stationary phase (e.g., polysaccharide-based) is required. This is crucial for assessing enantiomeric excess (ee) if an asymmetric synthesis is performed or for isolating individual enantiomers.

Potential Applications in Drug Development

Chiral amines are privileged scaffolds in medicinal chemistry. The unique substitution pattern of **1-(2,3,4-trichlorophenyl)ethan-1-amine** suggests several potential applications:

- **Scaffold for Bioactive Molecules:** It can serve as a key intermediate for the synthesis of more complex molecules with potential therapeutic activities. The amine handle allows for a variety of chemical modifications, such as amide bond formation, alkylation, and arylation.^[1]
- **Modulation of Physicochemical Properties:** The trichlorophenyl group can enhance membrane permeability and metabolic stability, properties that are often desirable in drug candidates.

- Agrochemicals: Many pesticides and herbicides contain halogenated aromatic moieties. This compound could be a valuable building block in the synthesis of new agrochemicals. The structural similarity to intermediates used in creating insecticides and fungicides suggests this potential.^[2]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **1-(2,3,4-trichlorophenyl)ethan-1-amine** is not widely available, the hazards can be inferred from its structural components: chlorinated aromatic compounds and primary amines.

Table 3: General Safety Precautions

Hazard Category	Precautionary Measures
Toxicity	Harmful if swallowed, inhaled, or in contact with skin. ^{[3][4]}
Irritation	Causes skin and serious eye irritation. May cause respiratory irritation. ^[5]
Handling	- Work in a well-ventilated fume hood.- Wear appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a lab coat. ^[5] - Avoid formation of dust and aerosols.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area.
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations. ^[3]

Conclusion

1-(2,3,4-Trichlorophenyl)ethan-1-amine represents a valuable, albeit under-documented, chemical entity for synthetic and medicinal chemists. This guide provides a foundational framework for its synthesis, detailed characterization, and safe handling, based on established

chemical principles and data from analogous structures. The proposed synthetic route is robust and relies on standard organic transformations. The comprehensive analytical workflow ensures the production of a well-characterized compound ready for further research and development. Its potential as a building block in the creation of novel pharmaceuticals and agrochemicals warrants further investigation by the scientific community.

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- To cite this document: BenchChem. [1-(2,3,4-Trichlorophenyl)ethan-1-amine CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13252281/docs#1-2-3-4-trichlorophenyl-ethan-1-amine-cas-number>]

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